

# 8-Bromoquinolin-4(1H)-one molecular formula and weight

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## Compound of Interest

Compound Name: 8-Bromoquinolin-4(1H)-one

Cat. No.: B1280202

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## In-Depth Technical Guide: 8-Bromoquinolin-4(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **8-Bromoquinolin-4(1H)-one**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

## Physicochemical Properties

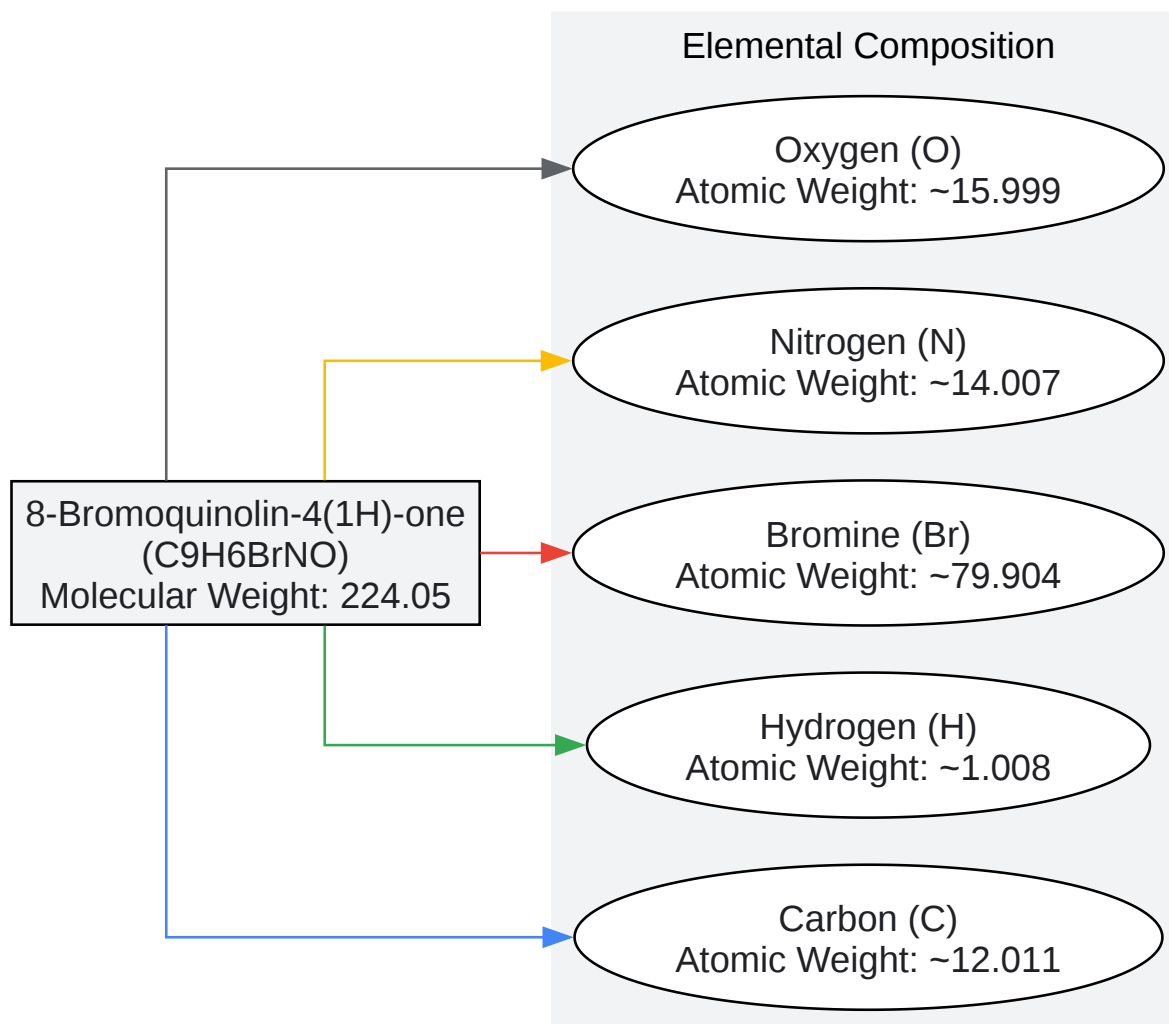
The fundamental molecular characteristics of **8-Bromoquinolin-4(1H)-one** are summarized below. These values are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO <sup>[1]</sup>
Molecular Weight	224.05 g/mol <sup>[1]</sup>

Synonyms for this compound include 8-bromoquinolin-4-ol and 8-Bromo-4-quinolinol.<sup>[1]</sup>

## Logical Relationship of Molecular Components

The following diagram illustrates the elemental composition of **8-Bromoquinolin-4(1H)-one**, highlighting the constituent atoms that contribute to its overall molecular weight.



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Caption: Elemental composition of **8-Bromoquinolin-4(1H)-one**.

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## References

- 1. chembk.com [chembk.com]
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